

An In-Depth Technical Guide to 3,3-Difluoroazetidine-1-sulfonamide

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Compound of Interest

Compound Name: 3,3-Difluoroazetidine-1-sulfonamide

CAS No.: 924307-86-8

Cat. No.: B2849822

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Executive Summary: The Strategic Role of Fluorinated Azetidines

In modern drug discovery, the incorporation of conformationally restricted, fluorinated heterocycles has become a cornerstone strategy for optimizing pharmacokinetic (PK) and pharmacodynamic (PD) profiles. **3,3-Difluoroazetidine-1-sulfonamide** (CAS: 924307-86-8) is a highly versatile building block that perfectly exemplifies this paradigm. By combining the metabolic stability of a gem-difluoro group with the hydrogen-bonding capacity of a sulfonamide, this moiety is frequently utilized by medicinal chemists to enhance target affinity while mitigating off-target liabilities (such as hERG channel binding).

Structural Rationale & Physicochemical Profile

As a Senior Application Scientist, I evaluate building blocks not just for their geometric fit, but for their electronic consequences. The choice to utilize a 3,3-difluoroazetidine ring over a standard pyrrolidine or piperidine is driven by strict causality:

- **pKa Modulation via the Fluorine Gauche Effect:** The strong electron-withdrawing nature of the two fluorine atoms significantly lowers the pKa of the azetidine nitrogen. This reduced basicity prevents the molecule from being heavily protonated at physiological pH, thereby enhancing passive membrane permeability and reducing the risk of binding to the hERG potassium channel—a common liability for basic amines[1].
- **Metabolic Shielding:** The highly polarized C-F bonds resist cytochrome P450-mediated oxidative metabolism, effectively shielding the vulnerable C3 position and extending the compound's half-life[1].
- **Sulfonamide H-Bonding:** The sulfonamide group acts as a stable bioisostere for amides and carboxylic acids. It provides a predictable hydrogen-bond donor (N-H) and two acceptors (S=O) to anchor the molecule into kinase hinge regions or ion channel voltage-sensing domains[2].

Quantitative Physicochemical Data

Property	Value	Implication for Drug Design
CAS Number	924307-86-8[3]	Standardized identification for procurement and regulatory filing.
Molecular Formula	C3H6F2N2O2S[3]	Low molecular weight allows for extensive downstream elaboration.
Molecular Weight	172.15 g/mol [3]	Highly ligand-efficient (LE) building block.
SMILES	NS(=O)(=O)N1CC(F)(F)C1	Essential for computational docking and library enumeration.
H-Bond Donors	1 (NH2 group)	Critical for interacting with target backbone carbonyls.
H-Bond Acceptors	4 (O, O, N, F)	Enables complex coordination networks in solvent-exposed pockets.

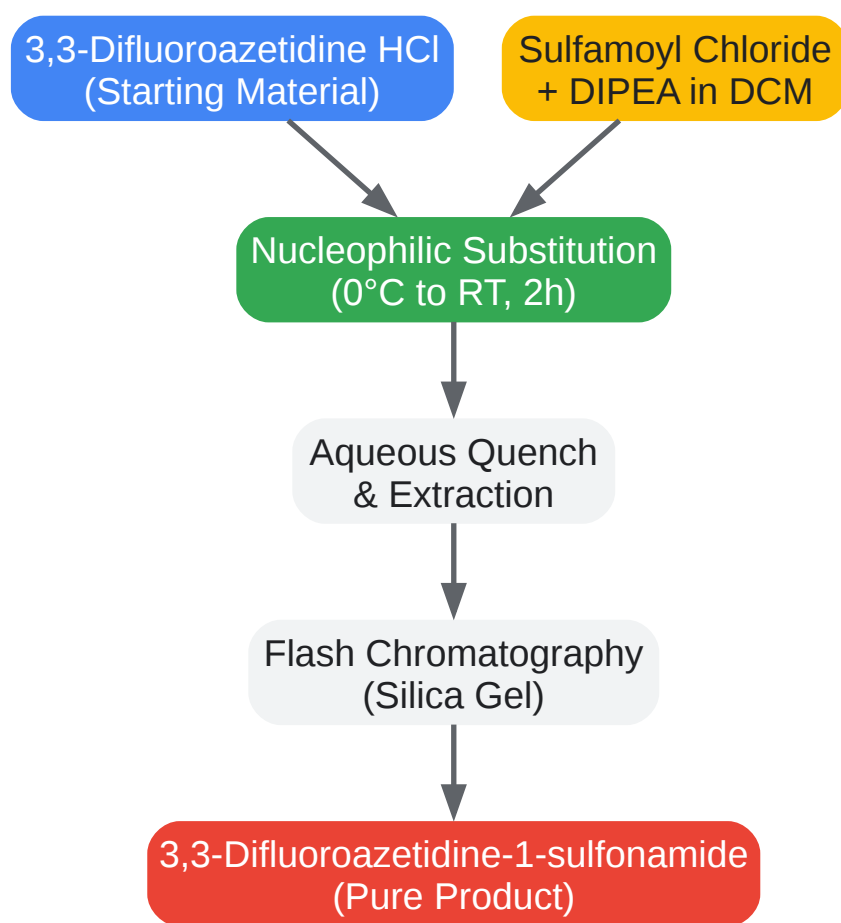
Self-Validating Synthesis Methodology

To ensure reproducibility and high yield, the synthesis of **3,3-difluoroazetidine-1-sulfonamide** from its hydrochloride salt must be carefully controlled. The following protocol is designed as a self-validating system, incorporating analytical checkpoints to confirm causality and reaction progress.

Step-by-Step Protocol: Electrophilic Sulfonylation

Rationale: We utilize sulfamoyl chloride as the electrophile. Diisopropylethylamine (DIPEA) is selected over triethylamine (TEA) because its steric bulk renders it non-nucleophilic, preventing competitive degradation of the highly reactive sulfamoyl chloride. The reaction is initiated at 0°C to control the exothermic nature of the substitution and prevent dialkylation.

- Preparation: Suspend 3,3-difluoroazetidine hydrochloride (1.0 eq) in anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere.
- Base Addition: Add DIPEA (2.5 eq) dropwise at room temperature. Stir for 15 minutes to ensure complete free-basing of the azetidine. The solution should become homogeneous.
- Electrophilic Trapping: Cool the reaction mixture to 0°C using an ice bath. Slowly add sulfamoyl chloride (1.2 eq) dissolved in a minimal amount of DCM dropwise over 20 minutes.
- Propagation: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 2 hours.
- Self-Validation Checkpoint 1 (LC-MS): Sample the reaction. The disappearance of the free azetidine mass and the emergence of a dominant peak at $[M+H]^+ = 173.15$ m/z confirms successful sulfonylation.
- Workup: Quench the reaction with saturated aqueous NaHCO₃. Extract the aqueous layer three times with DCM. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purification: Purify the crude residue via silica gel flash chromatography (eluting with a gradient of Hexanes/Ethyl Acetate).
- Self-Validation Checkpoint 2 (NMR): Analyze the purified product via ¹⁹F NMR. The presence of a characteristic signal around -100 ppm confirms the intact gem-difluoro moiety, ruling out defluorination side reactions.



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Fig 1: Step-by-step self-validating synthesis workflow of **3,3-Difluoroazetidine-1-sulfonamide**.

Mechanistic Role in Target Engagement

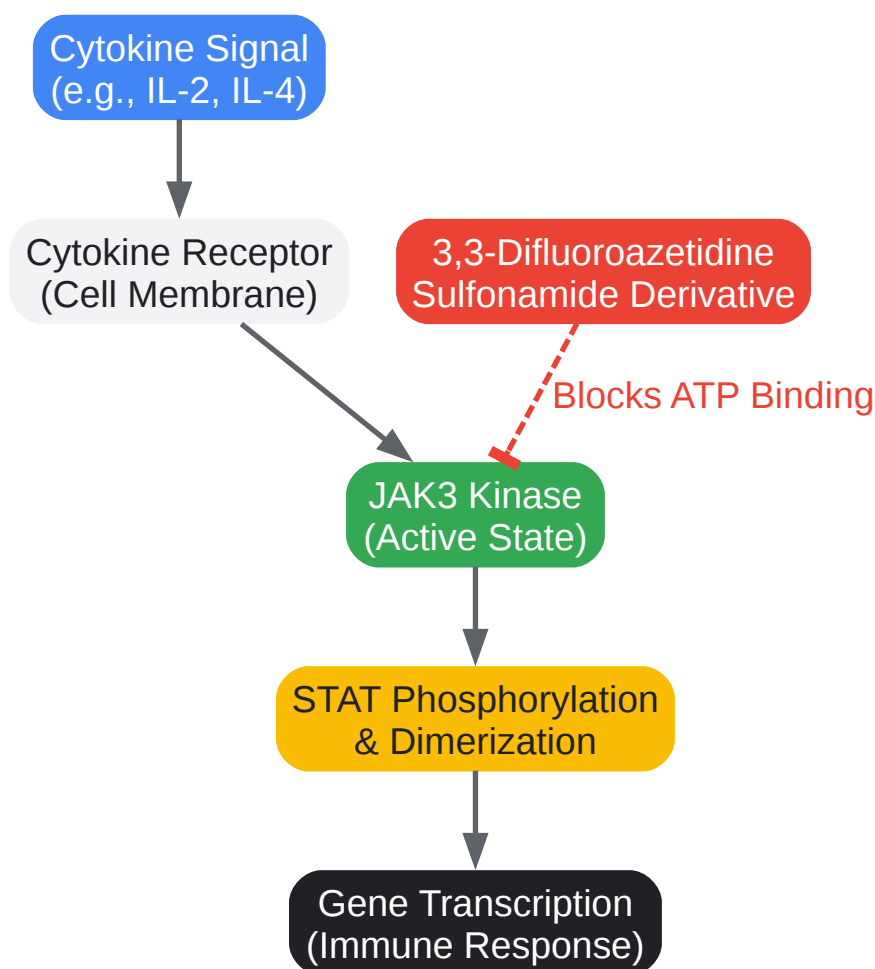
The unique physicochemical properties of **3,3-difluoroazetidine-1-sulfonamide** make it a privileged scaffold in several high-profile therapeutic areas:

A. Nav1.7 Sodium Channel Inhibitors (Pain Management)

Voltage-gated sodium channels, particularly Nav1.7, are critical targets for non-opioid pain therapeutics. frequently utilize 3,3-difluoroazetidine sulfonamides to create potent bicyclic inhibitors[2]. The sulfonamide group acts as a crucial hydrogen bond donor to the voltage-sensing domain, while the compact, lipophilic difluoroazetidine ring occupies a constrained hydrophobic pocket without increasing the polar surface area (PSA) excessively[2].

B. JAK3 Kinase Inhibitors (Immunology & Oncology)

Aberrant Janus kinase (JAK) activity is implicated in severe immunological disorders and malignancies. In the design of, the **3,3-difluoroazetidine-1-sulfonamide** moiety is appended to modulate abnormal cytokine signal transmission[4]. The sulfonamide effectively mimics the ATP adenine ring's hydrogen bonding pattern within the JAK3 hinge region, outcompeting endogenous ATP[4].



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Fig 2: Mechanism of action for JAK3 inhibition by difluoroazetidine-sulfonamide derivatives.

C. D3 Dopamine Receptor Modulators (Neuropsychiatry)

Recent advancements in neuropsychiatric drug development have identified highly selective positive allosteric modulator-antagonists (PAM-antagonists) for the [5]. During the iterative

medicinal chemistry optimization of hit compounds, researchers explored replacing pyrrolidine amide moieties with difluoroazetidine analogues to fine-tune D3R selectivity over D2R, leveraging the altered basicity and distinct spatial vector projection of the 4-membered ring[6].

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